

Application Note: Solid-Phase Microextraction (SPME) for 6-Phenylhexan-2-one Sampling

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Compound of Interest

Compound Name: 6-Phenylhexan-2-one

Cat. No.: B075930

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Introduction

Solid-Phase Microextraction (SPME) is a solvent-free, versatile, and sensitive sample preparation technique that integrates sampling, extraction, and concentration of analytes into a single step. It is widely used for the analysis of volatile and semi-volatile organic compounds in various matrices. This application note details a headspace SPME (HS-SPME) method coupled with Gas Chromatography-Mass Spectrometry (GC-MS) for the qualitative and quantitative analysis of **6-Phenylhexan-2-one**, an aromatic ketone relevant in fragrance, flavor, and pharmaceutical research.

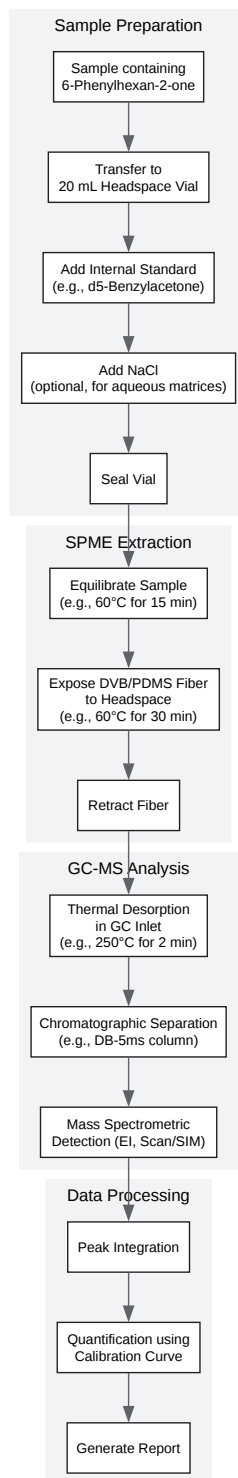
Principle of SPME

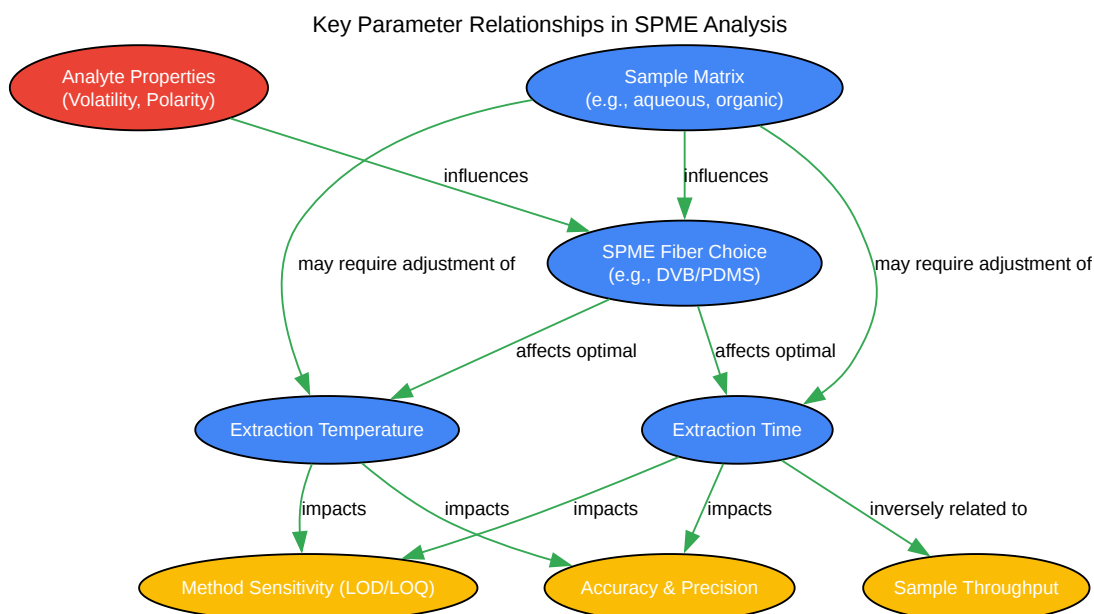
SPME utilizes a fused silica fiber coated with a polymeric stationary phase. The fiber is exposed to the headspace of a sample, allowing volatile and semi-volatile analytes to partition from the sample matrix into the fiber coating until equilibrium is reached. Subsequently, the fiber is transferred to the injection port of a gas chromatograph, where the trapped analytes are thermally desorbed for separation and detection. The choice of fiber coating is crucial and depends on the polarity and volatility of the target analytes.

For **6-Phenylhexan-2-one**, a compound of intermediate polarity and semi-volatile nature, a Divinylbenzene/Polydimethylsiloxane (DVB/PDMS) fiber is recommended. This type of fiber is effective for the extraction of various aromatic compounds and ketones.

Experimental Workflow Diagram

SPME-GC-MS Workflow for 6-Phenylhexan-2-one Analysis





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